

# thermal conductivity of uranium dioxide at high temperatures

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An In-depth Technical Guide to the Thermal Conductivity of **Uranium Dioxide** at High Temperatures

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Uranium dioxide** ( $\text{UO}_2$ ) is the most predominantly used fuel in light-water nuclear reactors. Its thermal conductivity is a critical parameter that dictates the temperature distribution within the fuel pellet during reactor operation. This, in turn, influences fuel performance, safety margins, and the potential for fuel rod failure. An accurate understanding of  $\text{UO}_2$ 's thermal conductivity at high temperatures is therefore paramount for the design, modeling, and safety assessment of nuclear fuels.

This technical guide provides a comprehensive overview of the thermal conductivity of **uranium dioxide** at elevated temperatures. It consolidates experimental data, details common measurement methodologies, and illustrates the fundamental mechanisms governing heat transfer in this ceramic material.

## Heat Transfer Mechanisms in Uranium Dioxide

The primary mechanism of heat transfer in solid **uranium dioxide** is through lattice vibrations, the quanta of which are known as phonons.<sup>[1]</sup> The thermal conductivity is therefore dominated by phonon transport. The intrinsic thermal resistance in  $\text{UO}_2$  arises from phonon-phonon

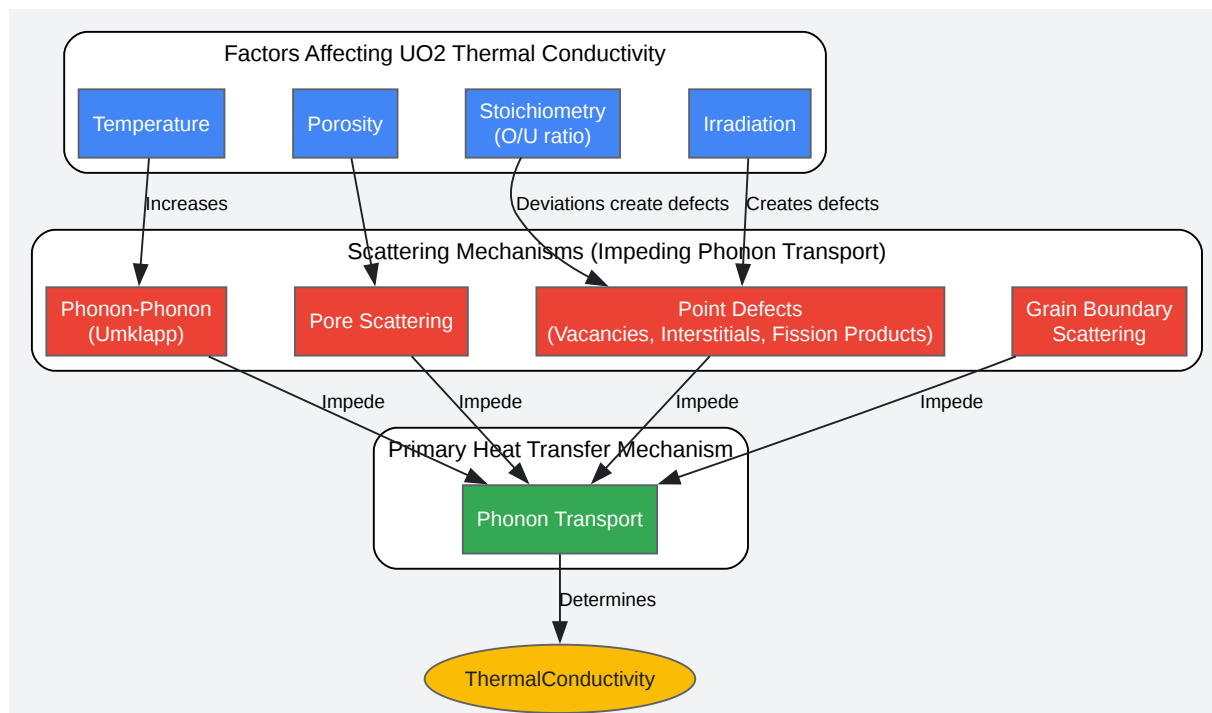
scattering (Umklapp scattering), which becomes increasingly significant at higher temperatures.  
[2][3]

Several factors can introduce additional scattering centers, thereby reducing the phonon mean free path and decreasing thermal conductivity. These include:

- **Point Defects:** Vacancies, interstitials, and fission products act as scattering centers for phonons.[2][3]
- **Stoichiometry:** Deviations from the ideal stoichiometric composition ( $\text{UO}_2$ ) introduce defects that scatter phonons. Hyperstoichiometric  $\text{UO}_{2+x}$ , containing excess oxygen interstitials, exhibits lower thermal conductivity than stoichiometric  $\text{UO}_2$ . [4][5]
- **Porosity:** Pores within the ceramic matrix act as significant barriers to heat flow, reducing the effective thermal conductivity.[6][7]
- **Grain Boundaries:** In polycrystalline  $\text{UO}_2$ , grain boundaries can scatter phonons, although this effect is generally less pronounced than that of porosity or point defects at high temperatures.[8]
- **Irradiation Effects:** During reactor operation, the accumulation of fission products and radiation-induced defects leads to a significant degradation of thermal conductivity.

At very high temperatures, approaching the melting point, radiative heat transfer may also contribute to the overall thermal transport.[9][10]

Below is a diagram illustrating the key factors that influence the thermal conductivity of **uranium dioxide**.



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Caption: Factors Influencing  $\text{UO}_2$  Thermal Conductivity.

## Quantitative Data on Thermal Conductivity

The thermal conductivity of **uranium dioxide** is highly dependent on temperature, porosity, and stoichiometry. The following tables summarize experimental data from various sources.

### Thermal Conductivity of Stoichiometric $\text{UO}_2$ (95% Theoretical Density)

Temperature (K)	Thermal Conductivity (W/m·K)	Reference
500	6.5	<a href="#">[11]</a>
800	4.5	<a href="#">[11]</a>
1000	3.8	<a href="#">[11]</a>
1200	3.2	<a href="#">[11]</a>
1500	2.7	<a href="#">[11]</a>
1800	2.4	<a href="#">[11]</a>
2000	2.3	<a href="#">[11]</a>
2500	2.2	<a href="#">[11]</a>
3000	2.3	<a href="#">[11]</a>

## Effect of Porosity on Thermal Conductivity of UO<sub>2</sub> at 300 K

Porosity (%)	Thermal Conductivity (W/m·K)	Reference
0	8.65	<a href="#">[8]</a>
5	~7.5	<a href="#">[8]</a>
10	~6.5	<a href="#">[8]</a>
15	~5.6	<a href="#">[8]</a>
20	~4.8	<a href="#">[8]</a>
25	~4.0	<a href="#">[8]</a>
30	~3.3	<a href="#">[8]</a>

## Effect of Stoichiometry on Thermal Conductivity of UO<sub>2</sub>

O/U Ratio	Temperature (°C)	Thermal Conductivity (W/m·K)	Reference
2.007	600	~5.0	
2.035	600	~3.6	
2.084	600	~2.5	
2.007	1500	~2.4	
2.035	1500	~2.1	
2.084	1500	~1.8	

## Experimental Protocols for Thermal Conductivity Measurement

Several techniques are employed to measure the thermal conductivity of **uranium dioxide** at high temperatures. The most common methods are the laser flash method, the transient hot wire method, and the axial heat flow method.

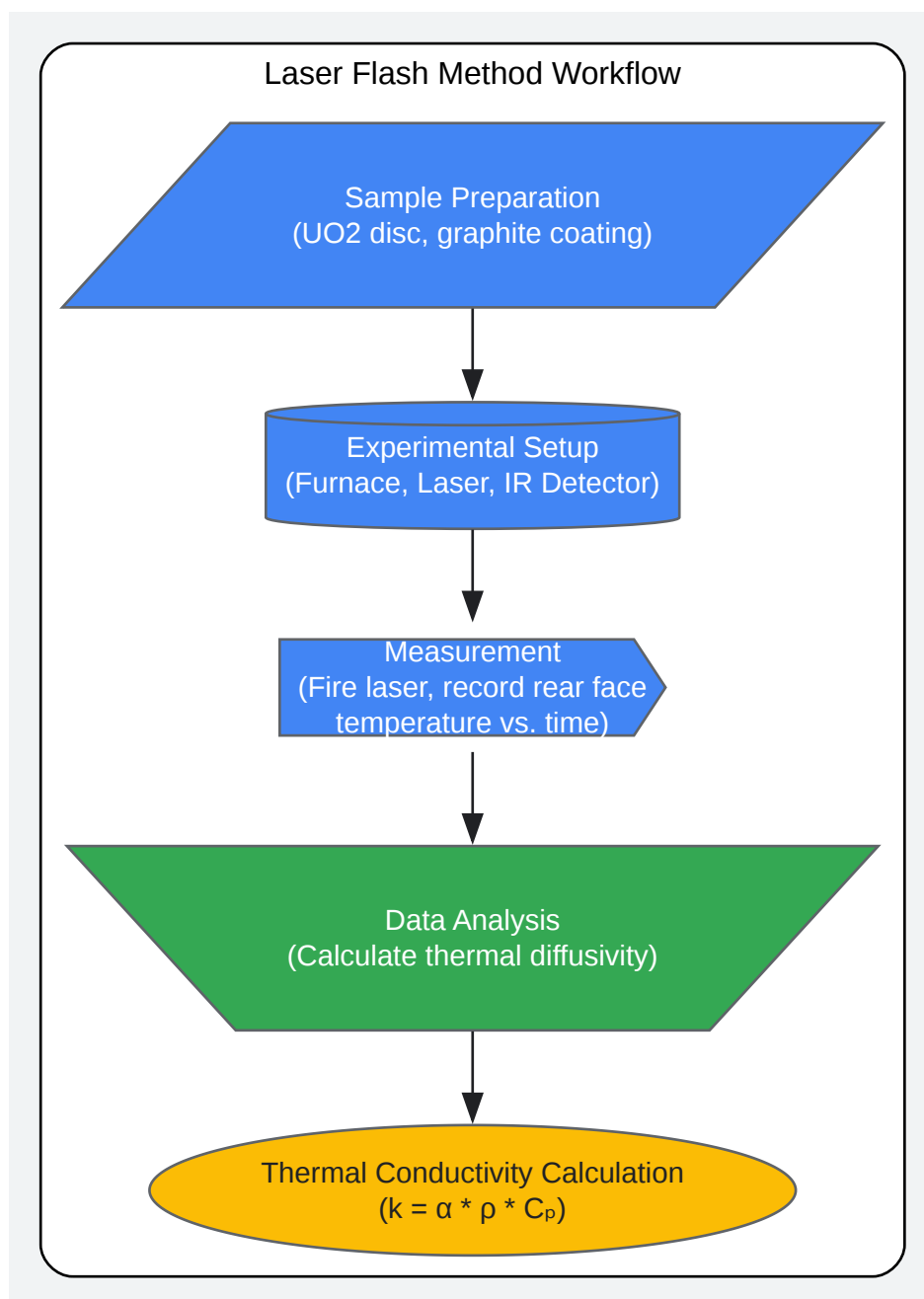
### Laser Flash Method

The laser flash method is a widely used technique for determining the thermal diffusivity of materials, from which thermal conductivity can be calculated if the specific heat and density are known.<sup>[12][13]</sup>

Experimental Workflow:

- **Sample Preparation:** A small, disc-shaped sample of  $\text{UO}_2$  is prepared, typically by pressing and sintering  $\text{UO}_2$  powder to the desired density.<sup>[1]</sup> The surfaces of the sample are often coated with a thin layer of graphite to enhance absorption of the laser pulse and emission of thermal radiation.
- **Apparatus:** The sample is placed in a furnace with optical windows. A high-intensity, short-duration laser pulse is directed at one face of the sample. An infrared detector is focused on the opposite face to monitor its temperature change over time.<sup>[14]</sup>

- **Measurement:** The laser is fired, and the temperature rise on the rear face of the sample is recorded as a function of time.
- **Data Analysis:** The thermal diffusivity ( $\alpha$ ) is calculated from the thickness of the sample ( $L$ ) and the time it takes for the rear face to reach half of its maximum temperature rise ( $t_{1/2}$ ), using the formula  $\alpha = 0.1388 * L^2 / t_{1/2}$ .
- **Thermal Conductivity Calculation:** The thermal conductivity ( $k$ ) is then calculated using the equation  $k = \alpha * \rho * C_p$ , where  $\rho$  is the density and  $C_p$  is the specific heat capacity of the sample.



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Caption: Laser Flash Method Workflow.

## Transient Hot Wire Method

The transient hot wire method is a direct measurement of thermal conductivity, particularly suitable for fluids and porous solids.[15][16][17]

#### Experimental Protocol:

- **Sample Preparation:** A  $\text{UO}_2$  sample is prepared with a straight, narrow hole through its center. For powdered or granular samples, the hot wire can be directly embedded.
- **Apparatus:** A thin wire, typically platinum, serves as both a line heat source and a resistance thermometer.<sup>[15]</sup> The wire is inserted into the hole in the sample. A constant electrical current is passed through the wire, causing it to heat up.
- **Measurement:** The change in the wire's resistance, which is proportional to its temperature, is measured as a function of time.
- **Data Analysis:** For an ideal line source in an infinite medium, the temperature rise ( $\Delta T$ ) of the wire is linearly proportional to the logarithm of time ( $\ln(t)$ ). The thermal conductivity ( $k$ ) can be determined from the slope of the  $\Delta T$  versus  $\ln(t)$  plot.

## Axial Heat Flow Method

The axial heat flow method is a steady-state technique for measuring thermal conductivity.<sup>[18]</sup>  
<sup>[19]</sup><sup>[20]</sup>

#### Experimental Protocol:

- **Sample Preparation:** A cylindrical or bar-shaped sample of  $\text{UO}_2$  is prepared.
- **Apparatus:** The sample is placed between a heater and a heat sink. The entire assembly is insulated to minimize radial heat losses. Thermocouples are placed at known axial positions along the sample to measure the temperature gradient.
- **Measurement:** A known amount of heat is supplied by the heater, and the system is allowed to reach a steady state, where the temperatures at all points are constant. The temperatures at the thermocouple locations are recorded.
- **Data Analysis:** The thermal conductivity ( $k$ ) is calculated using Fourier's law of heat conduction:  $k = (Q/A) * (\Delta x / \Delta T)$ , where  $Q$  is the heat flow rate,  $A$  is the cross-sectional area of the sample, and  $\Delta T / \Delta x$  is the measured temperature gradient.



## Conclusion

The thermal conductivity of **uranium dioxide** is a complex property that is highly sensitive to temperature, microstructure, and composition. At high temperatures, phonon-phonon scattering is the dominant mechanism limiting thermal conductivity. The presence of defects, porosity, and deviations from stoichiometry further degrade the material's ability to conduct heat. Accurate measurement of thermal conductivity is crucial for nuclear fuel development and safety analysis, with the laser flash method being a prevalent technique for such investigations. The data and methodologies presented in this guide provide a foundational understanding for researchers and scientists working with this critical nuclear fuel material.

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